

Technical Guide: Synthesis and Formation Pathway of Oseltamivir Impurity-10

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Compound of Interest

Compound Name: *Oseltamivir impurity-10*

Cat. No.: *B12310145*

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Executive Summary & Chemical Identity

Oseltamivir Impurity-10 (Vendor Code: DCTI-C-000153 / CS-EO-03275) is a process-related impurity arising from specific "azide-free" manufacturing routes of Oseltamivir Phosphate (Tamiflu®). Chemically, it is the N,N-diallyl derivative of the active pharmaceutical ingredient (API), where the primary amine at the C5 position is substituted with a diallylamino group.

In the context of the Roche Azide-Free Synthesis, this molecule is not merely a byproduct but a stable intermediate (Compound 33/34 in literature) that becomes an impurity if the subsequent deprotection (deallylation) step is incomplete.

Chemical Profile

Parameter	Detail
Common Name	Oseltamivir Impurity-10 (N,N-Diallyl Oseltamivir)
Chemical Name	Ethyl (3R,4R,5S)-4-acetamido-5-(diallylamino)-3-(pentan-3-yloxy)cyclohex-1-enecarboxylate
CAS Number	651324-09-3
Molecular Formula	C ₂₂ H ₃₆ N ₂ O ₄
Molecular Weight	392.54 g/mol
Origin	Unreacted intermediate from the Diallylamine Ring-Opening step
Solubility	Soluble in Methanol, DMSO, Ethyl Acetate

Synthesis Pathway & Formation Mechanism[5][6][7][8][9][10]

The synthesis of Impurity-10 is intrinsic to the Aziridine Ring-Opening pathway using diallylamine. Unlike random degradation products, Impurity-10 is synthesized intentionally as a protected precursor to Oseltamivir. Its presence in the final API indicates a Process Control Failure during the deallylation stage.

The "Azide-Free" Diallylamine Route

This route avoids the use of potentially explosive sodium azide (used in the original Gilead synthesis) by employing diallylamine as a nucleophile to introduce the nitrogen at C5.

Step 1: Preparation of the Aziridine Intermediate

The synthesis begins with (-)-Shikimic Acid, which is converted through mesylation and cyclization into the key N-Acetyl Aziridine intermediate (often referred to as the "Aziridine" in process schemes).

- Precursor: Ethyl (3R,4S,5R)-4-acetamido-5-mesyloxy-3-(pentan-3-yloxy)cyclohex-1-enecarboxylate.

- Reaction: Base-promoted cyclization (e.g., using NaH or alkoxides) forms the aziridine ring.

Step 2: Regioselective Ring Opening (Formation of Impurity-10)

This is the critical step where Impurity-10 is formed. The N-acetyl aziridine reacts with diallylamine in the presence of a Lewis acid or under thermal conditions.

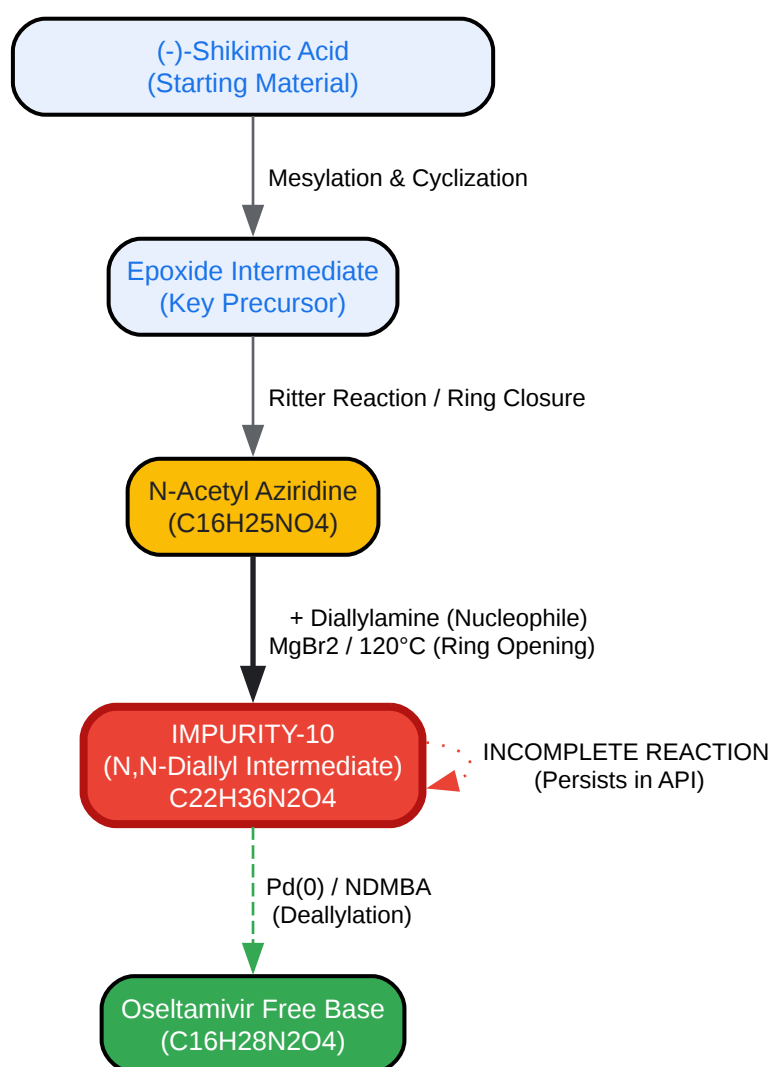
- Reagents: Diallylamine (Nucleophile), $\text{MgBr}_2 \cdot \text{OEt}_2$ (Lewis Acid Catalyst) or thermal activation (120°C).
- Mechanism: The diallylamine attacks the aziridine ring at the C5 position with high regioselectivity, driven by the electronic effects of the C1-carboxylate and the steric guidance of the C4-acetamido group.
- Product: **Oseltamivir Impurity-10** (The N,N-Diallyl Intermediate).

Step 3: Deallylation (The Critical Control Point)

To obtain Oseltamivir, the allyl groups must be removed.[\[1\]](#)

- Standard Protocol: Palladium-catalyzed deallylation (e.g., $\text{Pd}(\text{PPh}_3)_4$ or Pd/C) using N,N-dimethylbarbituric acid (NDMBA) or ethanolamine as an allyl scavenger.
- Impurity Formation: If the catalyst load is insufficient, the reaction time is too short, or the scavenger is depleted, the reaction stops at the mono-allyl or diallyl stage. The unreacted N,N-diallyl intermediate co-crystallizes or elutes with the product, becoming Impurity-10.

Pathway Visualization (DOT Diagram)



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Figure 1: Synthesis pathway of Oseltamivir via the Azide-Free Diallylamine route, highlighting Impurity-10 as the stable N,N-diallyl intermediate.[2][1]

Detailed Experimental Protocol

The following protocol describes the synthesis of the N,N-Diallyl Intermediate (Impurity-10) as performed in the Roche optimization studies (Federspiel et al.).

Step 1: Aziridine Ring Opening

- Reactor Setup: Charge a dry glass-lined reactor with N-Acetyl Aziridine (1.0 eq) and anhydrous Ethanol (or Toluene for thermal method).

- Nucleophile Addition: Add Diallylamine (1.2 – 1.5 eq) to the mixture.
- Catalysis (Optional but recommended): Add Magnesium Bromide Etherate ($\text{MgBr}_2 \cdot \text{OEt}_2$) (0.1 eq) to catalyze the opening at lower temperatures (50-60°C). Alternatively, heat to reflux (110-120°C) without catalyst.
- Reaction: Stir under Nitrogen atmosphere for 8–12 hours.
 - Monitoring: Monitor by HPLC. The Aziridine peak should disappear, replaced by the less polar N,N-Diallyl peak (Impurity-10).
- Workup:
 - Cool the reaction mixture to 25°C.
 - Dilute with Ethyl Acetate and wash with 1M NaHCO_3 to remove excess acid/salts.
 - Wash with water and brine.
 - Dry organic layer over Na_2SO_4 and concentrate in vacuo.
- Purification: The crude oil is often used directly, but for impurity standard isolation, purify via Flash Column Chromatography (Silica Gel, Hexane:Ethyl Acetate 3:1).
 - Yield: Typically 85–93%.
 - Appearance: Colorless to pale yellow viscous oil.

Step 2: Isolation of Impurity-10 (Reference Standard)

To generate the analytical standard:

- Isolate the fraction corresponding to $R_f \sim 0.6$ (in EtOAc/Hexane 1:1).
- Analyze via ^1H -NMR to confirm the presence of two allyl groups (multiplets at δ 5.1–5.3 ppm and δ 5.7–5.9 ppm).
- Store at -20°C under Argon (prone to oxidation).

Analytical Characterization & Detection

To differentiate Impurity-10 from Oseltamivir and other congeners, use the following validated parameters.

HPLC Parameters

Impurity-10 is significantly more hydrophobic than Oseltamivir due to the two allyl chains.

Parameter	Condition
Column	C18 Reverse Phase (e.g., Zorbax Eclipse XDB-C18, 4.6 x 150mm, 3.5µm)
Mobile Phase A	0.05M Potassium Dihydrogen Phosphate (pH 3.0)
Mobile Phase B	Acetonitrile : Methanol (50:50)
Gradient	10% B to 80% B over 40 mins (Impurity-10 elutes late)
RRT (approx)	~2.5 - 3.0 (relative to Oseltamivir)
Detection	UV @ 210 nm

Spectral Data (Diagnostic Signals)

- Mass Spectrometry (ESI+):
 - $[M+H]^+$: 393.54 m/z
 - Fragment: 352 m/z (Loss of allyl group)
- $^1\text{H-NMR}$ (400 MHz, CDCl_3):
 - Allyl Protons: Distinct multiplets at δ 5.75–5.90 (2H, methine) and δ 5.10–5.25 (4H, terminal methylene).
 - N-Methylene: Doublet at δ 3.0–3.2 (4H, $\text{N-CH}_2\text{-CH=CH}_2$).

- Core: Similar cyclohexene signals to Oseltamivir but with a shift at C5 due to the tertiary amine.

Critical Control Strategy

To prevent Impurity-10 contamination in the final drug substance:

- Stoichiometry of Scavenger: Ensure NDMBA (N,N-dimethylbarbituric acid) is present in excess (2.2–2.5 eq) during the deallylation step to irreversibly trap the allyl groups.
- Catalyst Integrity: The $\text{Pd}(\text{PPh}_3)_4$ catalyst is oxygen-sensitive. Oxidation leads to inactive $\text{Pd}(\text{II})$, stalling the reaction at the mono-allyl or diallyl stage. Use freshly recrystallized catalyst or generate $\text{Pd}(0)$ in situ.
- End-of-Reaction Testing: Implement a strict IPC (In-Process Control) limit for the "Diallyl Intermediate" (< 0.1%) before proceeding to the phosphate salt formation. The phosphate salt crystallization is effective at purging the neutral diallyl impurity, but high levels (>0.5%) may carry over.

References

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